

N-dodecyldeoxynojirimycin as an inhibitor of alpha-glucosidase I and II

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Compound of Interest

Compound Name: *N-dodecyldeoxynojirimycin*

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An In-depth Technical Guide on **N-dodecyldeoxynojirimycin** as an Inhibitor of Alpha-Glucosidase I and II

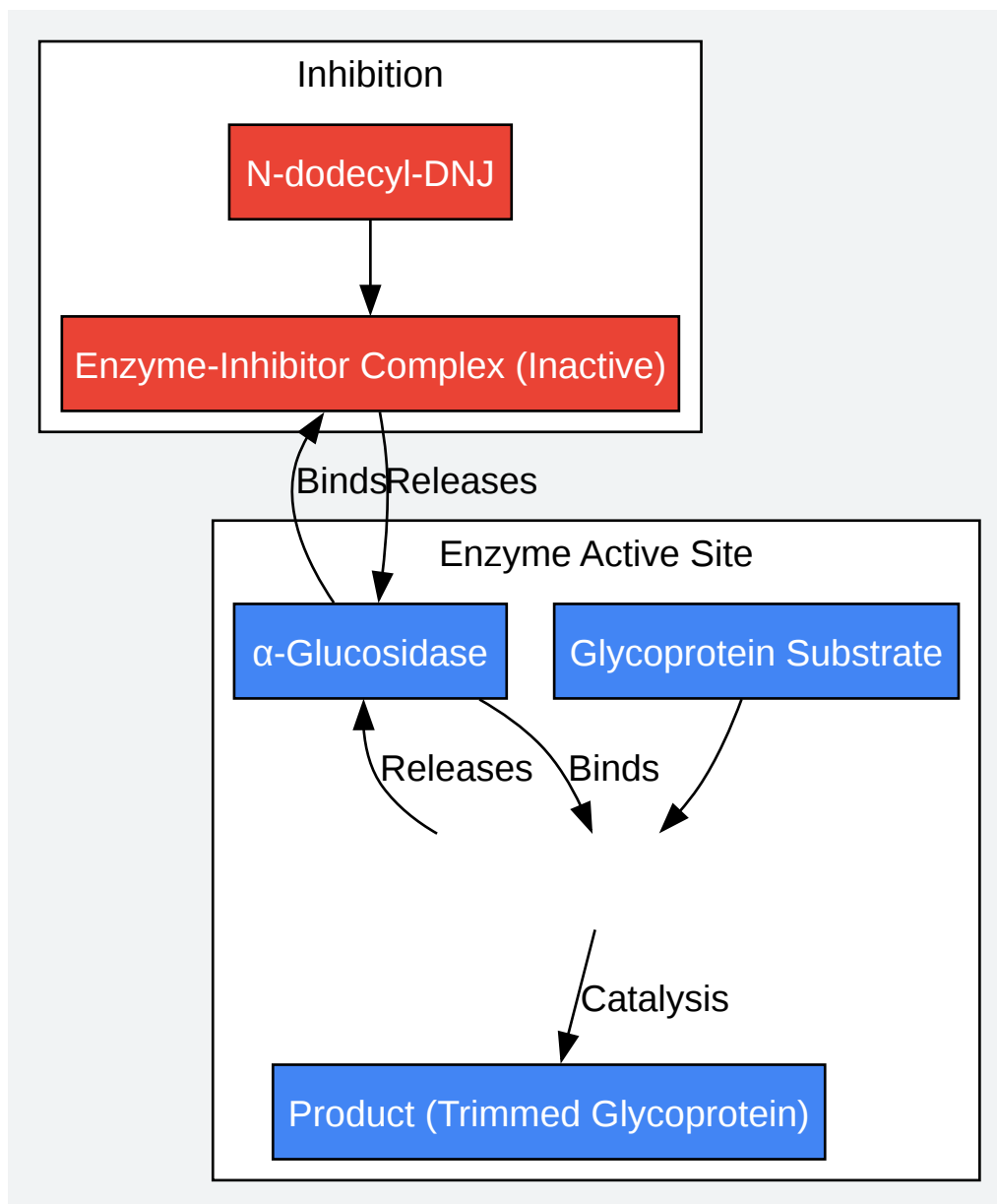
Introduction

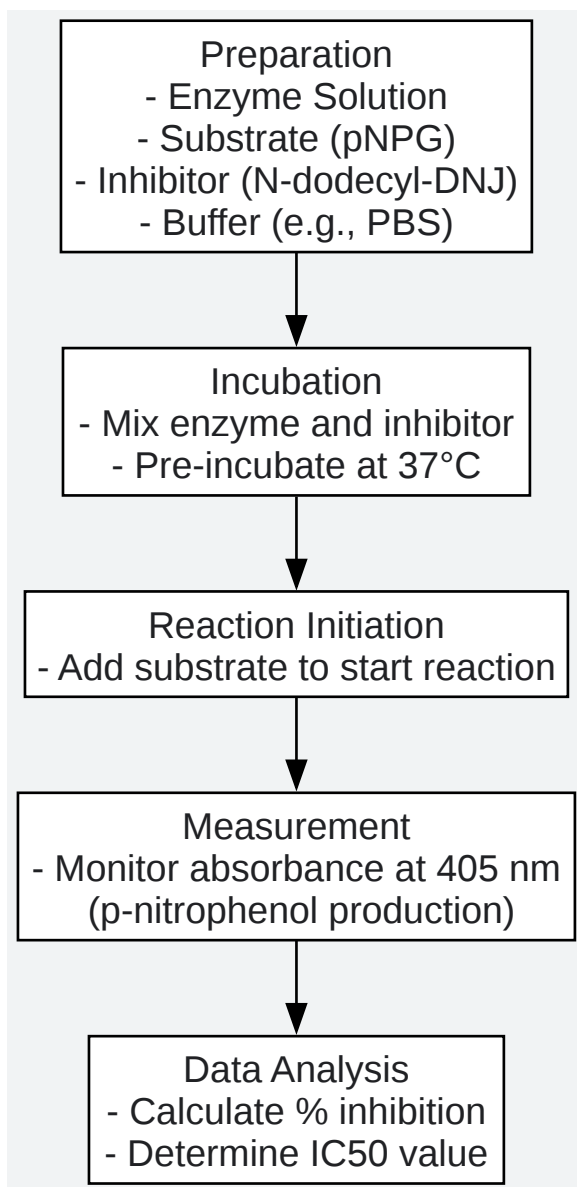
N-dodecyldeoxynojirimycin (N-dodecyl-DNJ) is a synthetic iminosugar, an alkylated derivative of 1-deoxynojirimycin (DNJ). DNJ and its analogs are potent inhibitors of α -glucosidases, enzymes that play a critical role in carbohydrate metabolism and glycoprotein processing.[1][2] Alpha-glucosidases I and II are resident enzymes of the endoplasmic reticulum (ER) that are fundamental to the proper folding of N-linked glycoproteins. By sequentially trimming terminal glucose residues from the oligosaccharide precursor attached to newly synthesized polypeptides, they facilitate the entry of these glycoproteins into the calnexin/calreticulin cycle, a key quality control checkpoint for protein folding. Inhibition of these enzymes leads to misfolded glycoproteins, a mechanism that has been exploited for therapeutic purposes, including antiviral and cancer therapies, as well as in the management of certain lysosomal storage diseases.[3] This guide provides a detailed overview of the inhibitory action of N-dodecyl-DNJ on α -glucosidases I and II, presenting quantitative data, experimental methodologies, and the broader biological context of this inhibition.

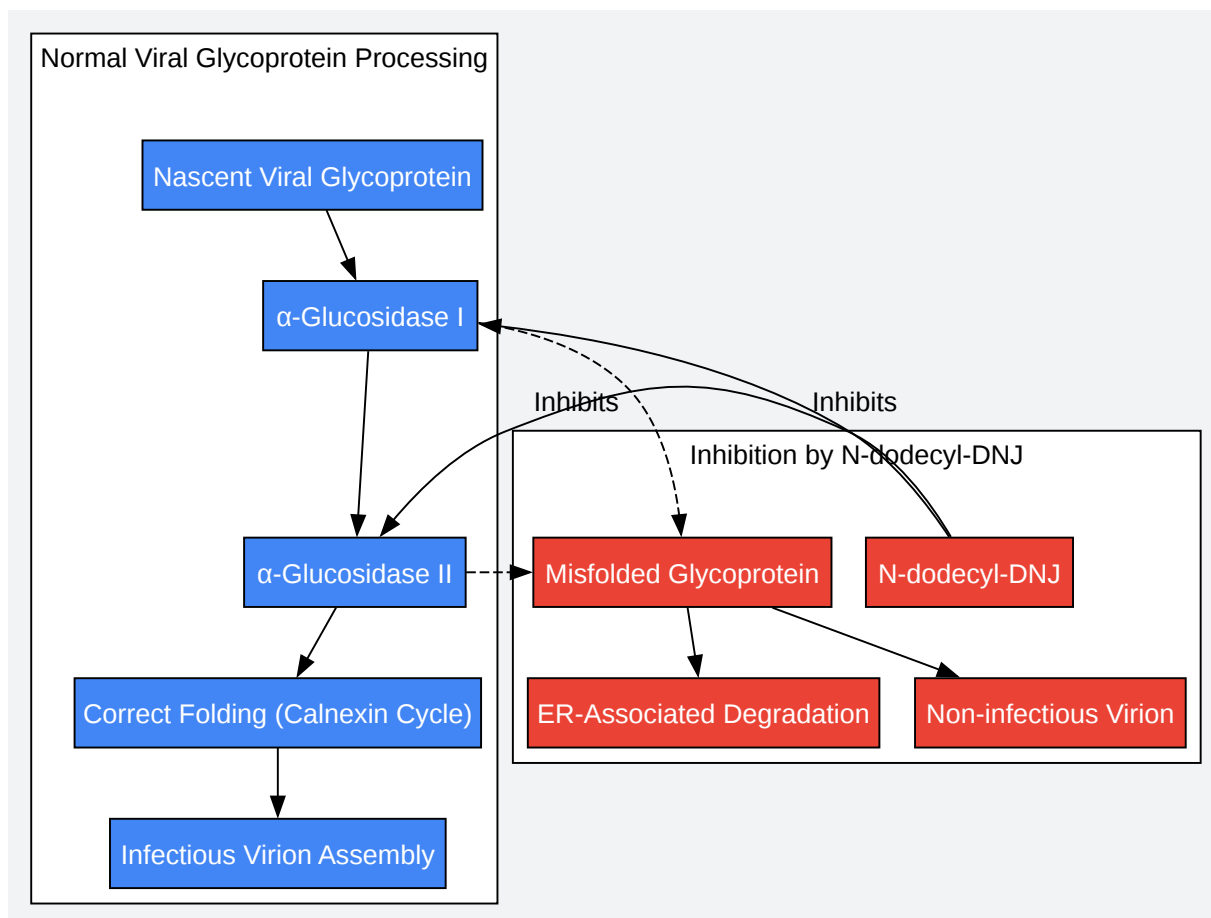
Mechanism of Inhibition

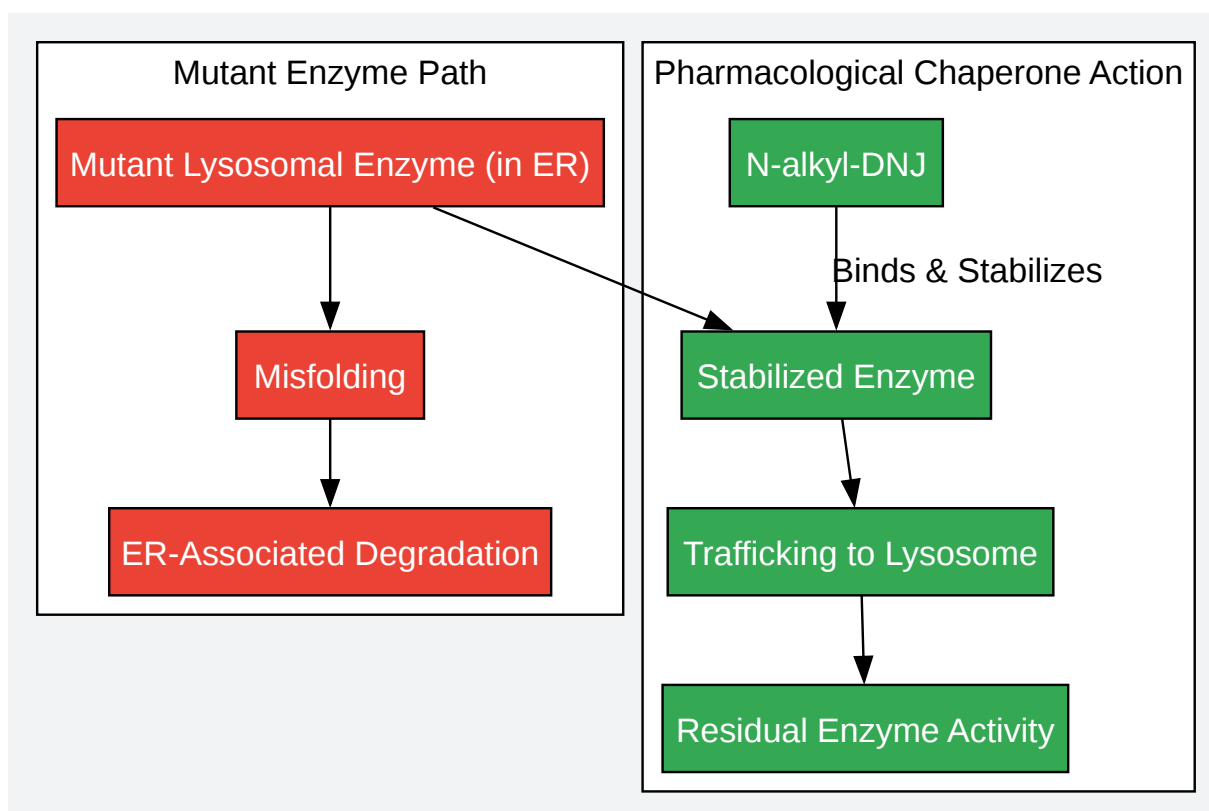
N-alkylated deoxynojirimycin derivatives, including N-dodecyl-DNJ, function as competitive inhibitors of α -glucosidase.[4][5][6] The nitrogen atom in the iminosugar ring mimics the positive charge of the oxocarbenium ion-like transition state that forms during the enzymatic hydrolysis

of the glycosidic bond.[4] This allows the inhibitor to bind to the active site of the enzyme, preventing the substrate from binding. Kinetic studies have demonstrated that as the concentration of the N-alkyl-DNJ inhibitor increases, the maximal reaction velocity (V_{max}) remains unchanged, while the Michaelis constant (K_m) increases, which is characteristic of competitive inhibition.[4] The interaction between the inhibitor and the enzyme is primarily driven by electrostatic forces, hydrogen bonds, and hydrophobic interactions.[5][7]









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